

An In-Depth Technical Guide to Keto-Enol Tautomerism in n-Octyl Acetoacetate

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Compound of Interest

Compound Name: Acetoacetic Acid n-Octyl Ester

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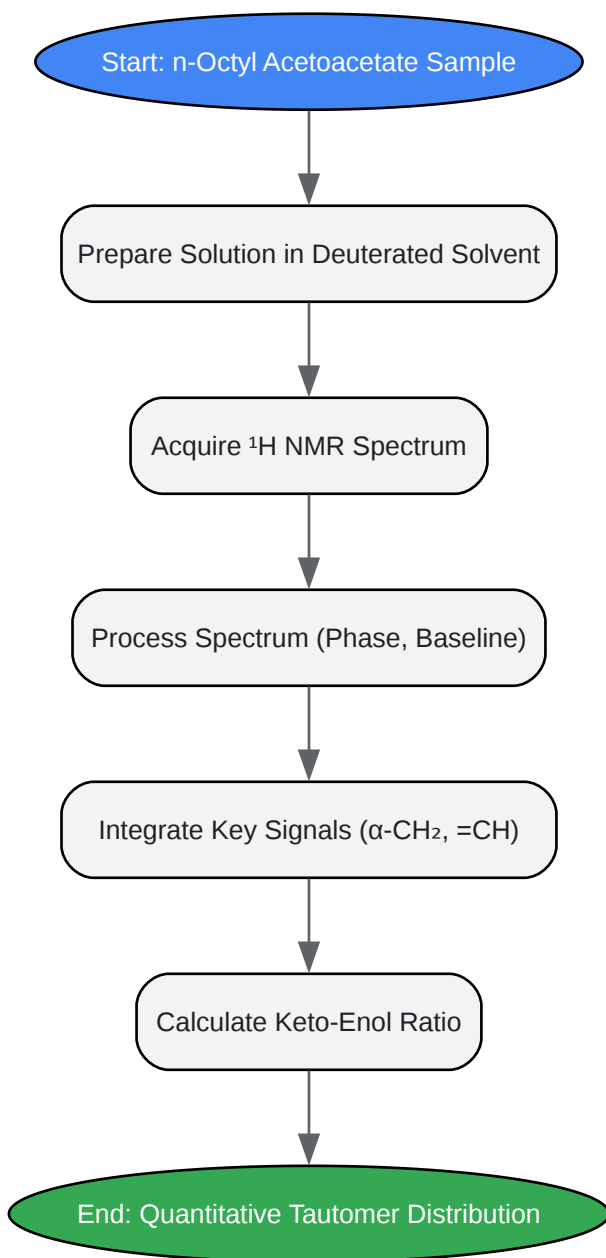
Abstract

Keto-enol tautomerism is a fundamental concept in organic chemistry, describing the chemical equilibrium between a keto form and an enol form of a compound. This guide provides a comprehensive examination of this phenomenon in n-octyl acetoacetate, a β -ketoester with significant applications in organic synthesis and as a versatile solvent.^[1] We will delve into the structural and electronic factors governing this equilibrium, the profound influence of the solvent environment, and the primary analytical techniques for its characterization. This document is intended to serve as a technical resource, offering both foundational knowledge and practical insights for professionals in chemical research and drug development.

Introduction: The Duality of Carbonyl Chemistry

Carbonyl compounds possessing an α -hydrogen are not static entities but exist in a dynamic equilibrium between two constitutional isomers: the keto and the enol tautomers.^{[2][3]} This process, known as keto-enol tautomerism, involves the migration of a proton and the simultaneous shift of a double bond.^[3]

For a generic β -ketoester like n-octyl acetoacetate, the equilibrium can be represented as follows:



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Sources

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- 3. Keto-Enol Tautomerism: Definition, Examples, and Mechanism [chemistrylearner.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Keto-Enol Tautomerism in n-Octyl Acetoacetate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098030#keto-enol-tautomerism-in-n-octyl-acetoacetate]

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